

terbuthylazine mechanism of action in plants

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Terbuthylazine*

Cat. No.: *B1195847*

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An In-depth Technical Guide to the Mechanism of Action of **Terbuthylazine** in Plants

Introduction

Terbuthylazine is a selective, pre- and post-emergence herbicide belonging to the s-triazine chemical family.^{[1][2]} Developed by Ciba-Geigy in the 1970s, it is widely used for the control of a broad spectrum of annual broadleaf and grass weeds in various crops, including maize, sorghum, and in forestry.^{[1][3]} Its efficacy stems from its ability to interfere with the fundamental process of photosynthesis, leading to weed death. This document provides a detailed technical overview of the molecular mechanism of action of **terbuthylazine**, intended for researchers and professionals in plant science and herbicide development.

Core Mechanism of Action: Inhibition of Photosystem II

The primary mode of action for **terbuthylazine** is the inhibition of photosynthesis at Photosystem II (PSII).^{[2][3][4]} This action places it in the Herbicide Resistance Action Committee (HRAC) Group C1.^[3]

The Photosynthetic Electron Transport Chain

In plants, photosynthesis converts light energy into chemical energy within the thylakoid membranes of chloroplasts.^[5] This process involves a series of protein complexes, including Photosystem II (PSII) and Photosystem I (PSI). PSII catalyzes the light-driven splitting of water,

releasing oxygen and electrons. These electrons are passed along an electron transport chain, creating a proton gradient that drives ATP synthesis and ultimately reduces NADP⁺ to NADPH.

Terbutylazine's Molecular Target

Terbutylazine specifically targets the D1 protein, a core subunit of the PSII reaction center.^[6]^[7] It acts as a competitive inhibitor at the Q_B binding site on the D1 protein.^[6]^[8] This site is normally occupied by a mobile plastoquinone (PQ) molecule, which acts as the secondary electron acceptor.

The mechanism unfolds as follows:

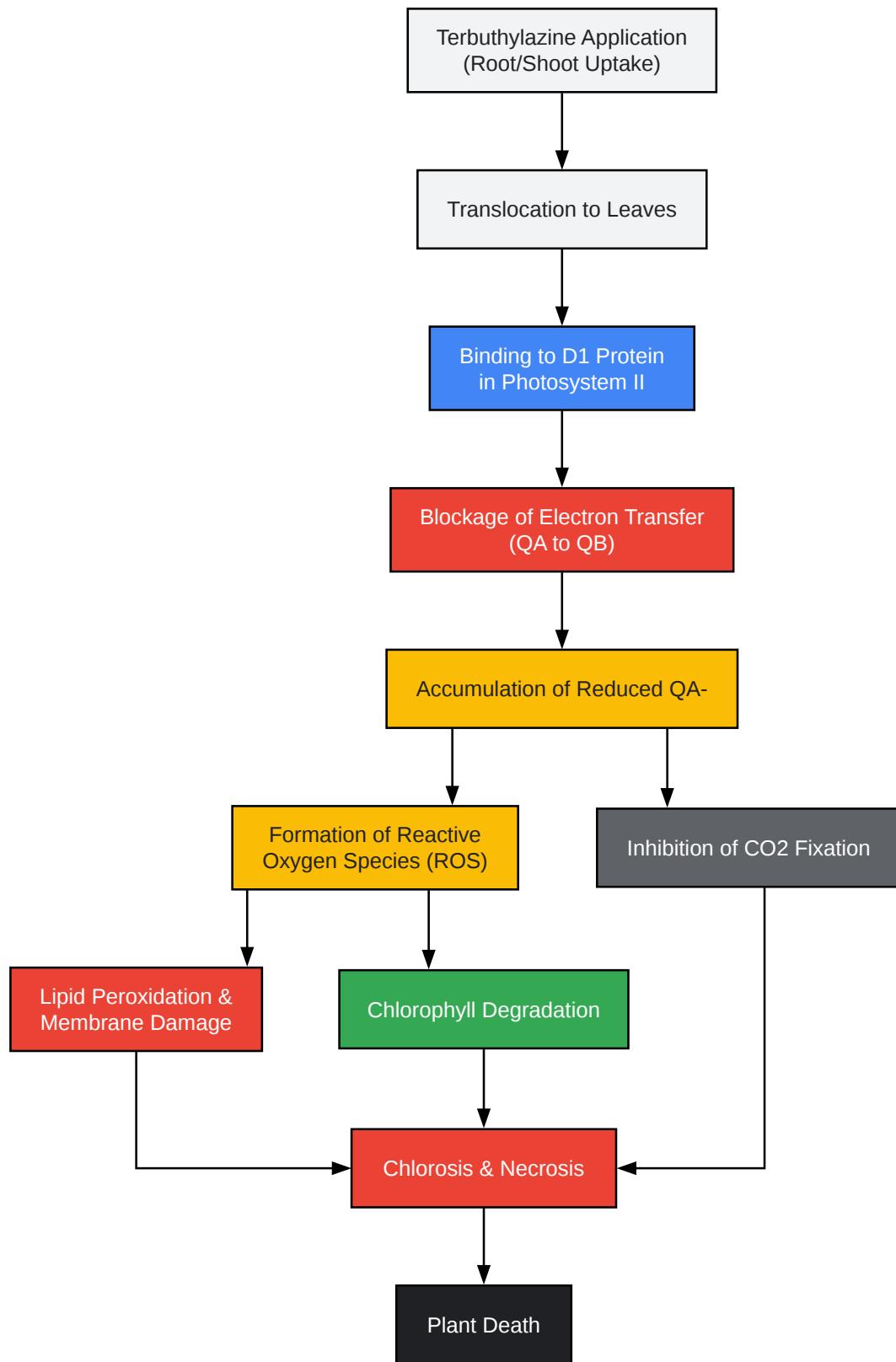
- Competition and Binding: **Terbutylazine** competes with plastoquinone for the Q_B binding niche.^[6]^[8] Due to its high affinity for this site, **terbutylazine** displaces the plastoquinone molecule.^[6]^[7]
- Blockage of Electron Flow: By occupying the Q_B site, **terbutylazine** physically blocks the transfer of electrons from the primary quinone acceptor, Q_A, to Q_B.^[3]^[8]^[9]
- Inhibition of Photosynthesis: This blockage halts the linear electron transport chain, preventing the re-oxidation of Q_A⁻.^[8] Consequently, the production of ATP and NADPH through the light-dependent reactions ceases, and carbon fixation is blocked.^[1]

Downstream Phytotoxic Effects

The inhibition of electron transport initiates a cascade of destructive events:

- Oxidative Stress: The highly reduced state of Q_A⁻ leads to the formation of triplet chlorophyll and, subsequently, reactive oxygen species (ROS) such as singlet oxygen.
- Lipid Peroxidation: These ROS cause widespread damage to cellular components through the oxidation of chlorophyll and membrane lipids.^[1]
- Visible Symptoms: The degradation of chlorophyll and cellular membranes manifests as the characteristic symptoms of chlorosis (yellowing) and necrosis (tissue death), ultimately leading to the death of the plant.^[1]^[3]

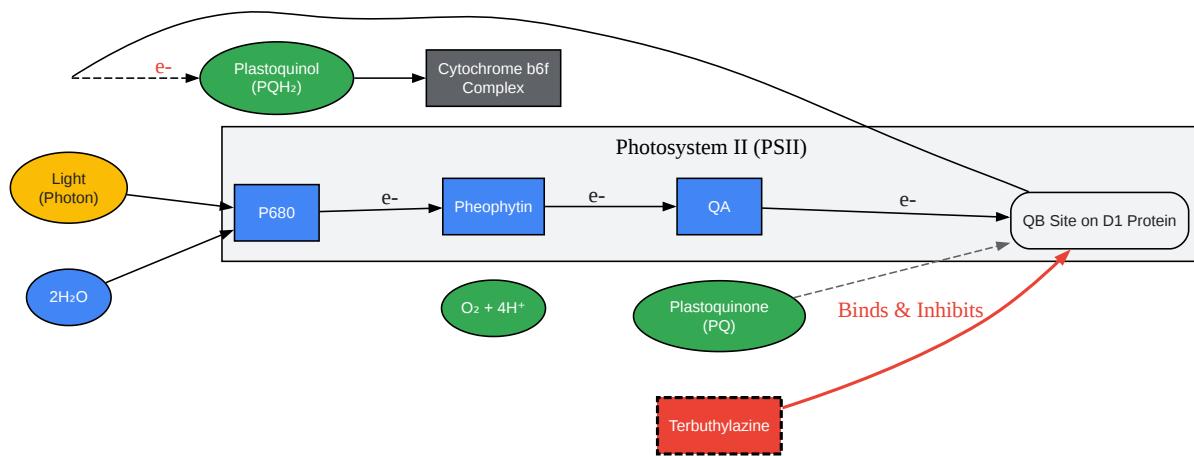
The overall herbicidal pathway from application to plant death is illustrated in the diagram below.

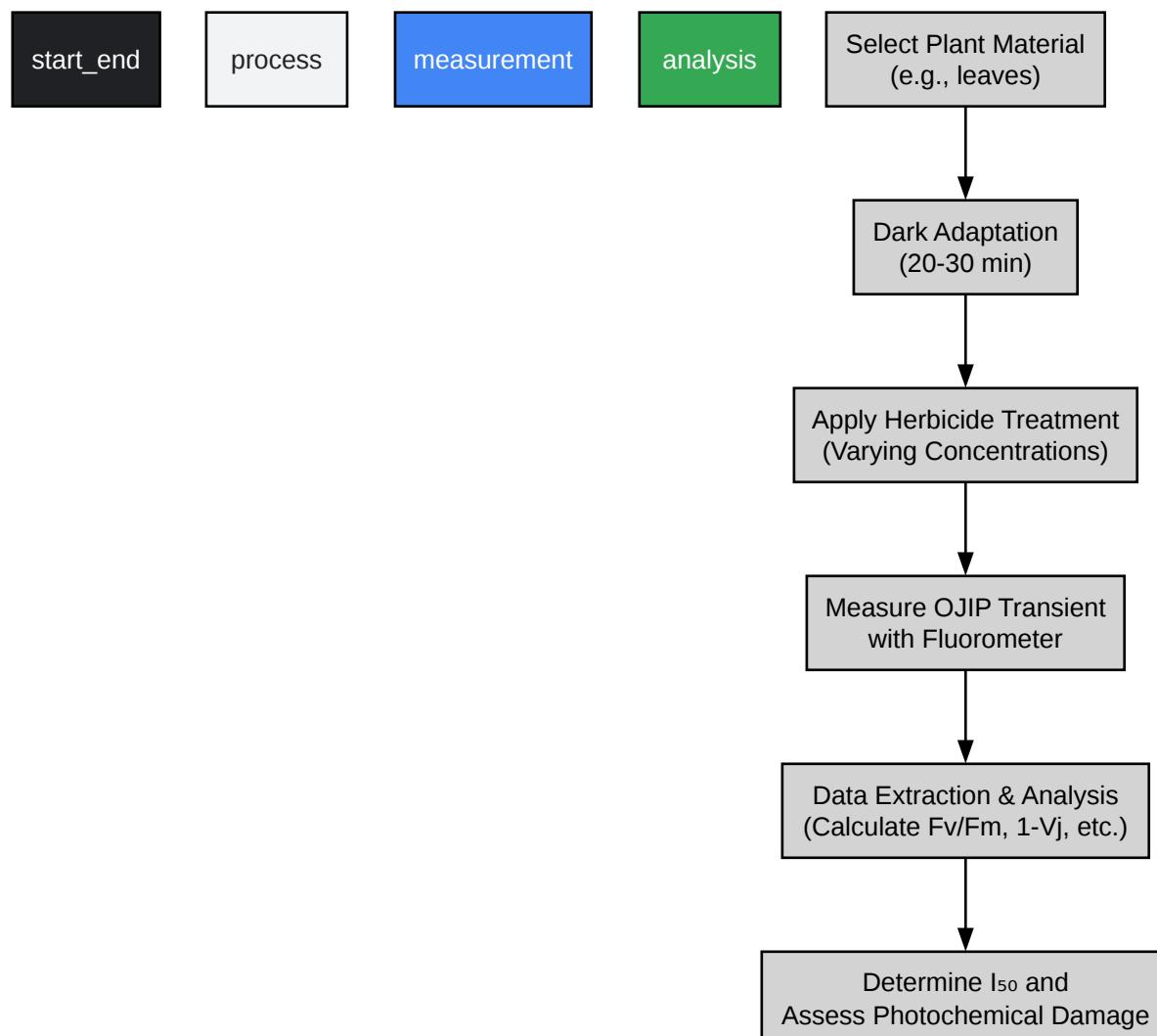


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Caption: Cascade of events following **terbutylazine** application.

The specific site of action within the photosynthetic electron transport chain is detailed in the following diagram.





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- To cite this document: BenchChem. [terbuthylazine mechanism of action in plants]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1195847#terbuthylazine-mechanism-of-action-in-plants>]

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